

3-Acetoxy-2-phenylpropanoic acid chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Acetoxy-2-phenylpropanoic acid

Cat. No.: B028867

[Get Quote](#)

An In-depth Technical Guide to **3-Acetoxy-2-phenylpropanoic Acid**

Introduction

3-Acetoxy-2-phenylpropanoic acid is an organic compound and a derivative of phenylpropanoic acid. Its structure, featuring a carboxylic acid, a phenyl group, and an acetoxy group, makes it a subject of interest in organic synthesis and potentially as a pharmaceutical intermediate. This document provides a comprehensive overview of its chemical properties, available experimental data, and synthesis considerations, tailored for professionals in research and drug development.

Chemical and Physical Properties

The properties of **3-Acetoxy-2-phenylpropanoic acid** have been compiled from various sources. It is typically a white to off-white crystalline powder, which is stable under normal conditions.^[1] It exhibits slight solubility in water but is soluble in most organic solvents.^[1]

Table 1: Physicochemical Properties of **3-Acetoxy-2-phenylpropanoic Acid**

Property	Value	Source
IUPAC Name	3-acetoxy-2-phenylpropanoic acid	N/A
CAS Number	14510-36-2 [1] [2] , 37504-67-9 [3]	N/A
Molecular Formula	C ₁₁ H ₁₂ O ₄	[1]
Molecular Weight	208.21 g/mol	[1] [4]
Appearance	White to off-white crystalline powder	[1]
Melting Point	94-97°C	[1]
Density	1.23 g/cm ³	[1]
Solubility	Slightly soluble in water; Soluble in most organic solvents	[1]

(Note: Different CAS numbers may refer to different stereoisomers or have been assigned by different suppliers. The (R)-enantiomer is assigned CAS number 131682-38-7[\[5\]](#))

Spectroscopic Data

While specific spectral data for **3-Acetoxy-2-phenylpropanoic acid** is not publicly available in the search results, suppliers indicate the availability of NMR, HPLC, and LC-MS data for characterization.[\[2\]](#) For context, spectral data for the related compound, 3-phenylpropanoic acid, is well-documented.

For 3-Phenylpropanoic Acid (CAS: 501-52-0):

- ¹H NMR (400 MHz, CDCl₃): δ 7.34 – 7.17 (m, 5H), 2.97 (t, J = 7.8 Hz, 2H), 2.69 (t, J = 7.8 Hz, 2H).[\[6\]](#)
- ¹³C NMR (101 MHz, CDCl₃): δ 179.82, 140.28, 128.71, 128.41, 126.52, 35.64, 30.73.[\[6\]](#)

- Mass Spectrometry: The mass spectrum for 3-phenylpropanoic acid is available and shows characteristic fragmentation patterns.[7][8]

Researchers would need to perform analytical characterization on synthesized or purchased samples of **3-Acetoxy-2-phenylpropanoic acid** to obtain its specific spectral profile.

Experimental Protocols

General Synthesis Pathway

A plausible and common method for the synthesis of **3-Acetoxy-2-phenylpropanoic acid** involves the acetylation of its corresponding hydroxyl precursor, 3-hydroxy-2-phenylpropanoic acid. This is a standard esterification reaction.

Reaction: Acetylation of 3-Hydroxy-2-phenylpropanoic acid.

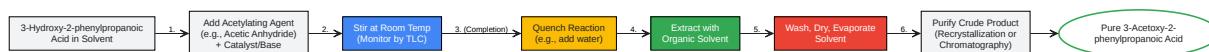
Materials:

- 3-Hydroxy-2-phenylpropanoic acid (CAS: 529-64-6)
- Acetic anhydride or Acetyl chloride
- A suitable base (e.g., pyridine or triethylamine) or acid catalyst
- Anhydrous solvent (e.g., dichloromethane, ethyl acetate)

Procedure:

- Dissolve 3-hydroxy-2-phenylpropanoic acid in an appropriate anhydrous solvent.
- Cool the solution in an ice bath.
- Slowly add the acetylating agent (acetic anhydride or acetyl chloride) and the catalyst/base.
- Allow the reaction mixture to stir at room temperature until the reaction is complete, monitoring by a suitable method like Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water or a dilute acid solution.

- Extract the product into an organic solvent.
- Wash the organic layer with brine, dry it over an anhydrous salt (e.g., MgSO₄ or Na₂SO₄), and filter.
- Remove the solvent under reduced pressure to yield the crude product.
- Purify the crude **3-Acetoxy-2-phenylpropanoic acid** by recrystallization or column chromatography.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **3-Acetoxy-2-phenylpropanoic acid**.

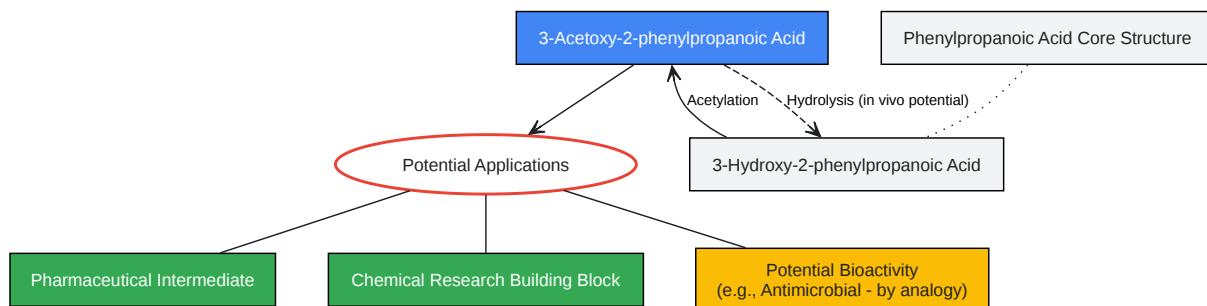
Biological Activity and Applications

There is limited direct information in the public domain regarding the specific biological activities or signaling pathway involvement of **3-Acetoxy-2-phenylpropanoic acid**. However, the parent structure, phenylpropanoic acid, and its derivatives are known for various biological effects.

- **Antimicrobial Activity:** Phenylpropanoic acids have been found to inhibit pathogenic bacteria and fungi such as *Escherichia coli*, *Staphylococcus aureus*, and *Candida albicans*.^[9] Chlorinated derivatives of 3-phenylpropanoic acid isolated from marine actinomycetes have demonstrated significant and selective activities against *E. coli* and *S. aureus*.^[10] One study determined the Minimum Inhibitory Concentration (MIC) of 3-phenylpropanoic acid (hydrocinnamic acid) against *E. coli* to be 2048 µg/mL.^[11]
- **Pharmaceutical Intermediate:** The compound is listed for use in chemical research and the synthesis of pharmaceuticals.^[1] Its structural motifs are found in various biologically active molecules, suggesting its potential as a building block in drug discovery. The (R)-isomer is noted for its use in the analytical method development and quality control during the commercial production of Scopolamine.^[5]

- Other Uses: The related 3-phenylpropanoic acid is used as a flavoring agent, in food preservation, and in cosmetics.[12]

The biological profile of **3-Acetoxy-2-phenylpropanoic acid** itself remains an area for further investigation. The logical relationship suggests its potential as a prodrug that could be hydrolyzed in vivo to release 3-hydroxy-2-phenylpropanoic acid.



[Click to download full resolution via product page](#)

Caption: Relationship between **3-Acetoxy-2-phenylpropanoic acid** and its potential uses.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-acetoxy-2-phenylpropanoic Acid - Cas No: 14510-36-2, Purity 98%, Molecular Weight 208.2, Appearance Solid at Best Price in Mumbai | National Analytical Corporation - Chemical Division [tradeindia.com]
- 2. 14510-36-2|3-Acetoxy-2-phenylpropanoic acid|BLD Pharm [bldpharm.com]
- 3. 3-acetoxy-2-phenylpropanoic acid | CAS#:37504-67-9 | Chemsoc [chemsoc.com]

- 4. 2-Acetoxy-3-phenylpropanoic acid | C11H12O4 | CID 11106576 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 5. chemwhat.com [chemwhat.com]
- 6. ORGANIC SPECTROSCOPY INTERNATIONAL: 3-Phenylpropionic acid
[orgspectroscopyint.blogspot.com]
- 7. researchgate.net [researchgate.net]
- 8. massbank.eu [massbank.eu]
- 9. mdpi.com [mdpi.com]
- 10. Antimicrobial Chlorinated 3-Phenylpropanoic Acid Derivatives from the Red Sea Marine Actinomycete Streptomyces coelicolor LY001 - PMC [pmc.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- 12. Phenylpropanoic acid - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [3-Acetoxy-2-phenylpropanoic acid chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b028867#3-acetoxy-2-phenylpropanoic-acid-chemical-properties\]](https://www.benchchem.com/product/b028867#3-acetoxy-2-phenylpropanoic-acid-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com